

# review of public health infrastructure and challenges in post-invasion Ukraine

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## Ukraine's Public Health in Crisis: A Technical Review of a System Under Siege

A Whitepaper on the State, Challenges, and Resilience of Ukraine's Public Health Infrastructure Following the 2022 Invasion

For Researchers, Scientists, and Drug Development Professionals

### Abstract

The full-scale invasion of Ukraine on February 24, 2022, precipitated a severe public health crisis, placing unprecedented strain on a healthcare system already navigating significant reforms. This technical guide provides a comprehensive review of the pre-invasion state of Ukraine's public health infrastructure, a detailed analysis of the multifaceted impacts of the conflict, and an examination of the critical ongoing and future challenges. By presenting quantitative data on infrastructure damage, population displacement, and the burden of disease, alongside an overview of methodologies for public health assessment in conflict zones, this paper aims to equip researchers, scientists, and drug development professionals with a thorough understanding of the complex landscape of public health in post-invasion Ukraine. The resilience of the Ukrainian healthcare system, underscored by the dedication of its workforce and the adaptation of health services, offers crucial lessons for public health in conflict settings globally.

# Pre-Invasion Public Health Infrastructure in Ukraine: A System in Transition

Prior to the 2022 invasion, Ukraine's health system was in the midst of a significant transformation, moving away from the centralized Semashko model inherited from the Soviet era.<sup>[1]</sup> This legacy system was characterized by a large number of hospitals and beds per capita, often leading to inefficient resource allocation.<sup>[2]</sup> Despite a high number of physicians and nurses, the system struggled with underfunding and a heavy reliance on out-of-pocket payments, which constituted nearly half of all health expenditures in 2021.<sup>[2][3]</sup>

In 2017, Ukraine initiated comprehensive health financing reforms aimed at strengthening primary health care (PHC), introducing a single national purchaser of health services (the National Health Service of Ukraine - NHSU), and establishing a guaranteed package of medical services.<sup>[3][4][5]</sup> By 2020, over 70% of the population had enrolled with a PHC provider.<sup>[5]</sup> These reforms were instrumental in creating a more resilient and adaptable framework, which proved crucial in the response to the subsequent invasion.<sup>[6]</sup>

However, pre-existing challenges persisted, including an aging health workforce, outdated infrastructure, and significant regional disparities in healthcare access and quality.<sup>[3][7]</sup> The system was also contending with a considerable burden of non-communicable diseases (NCDs), which accounted for a high premature mortality rate, more than double the EU average.<sup>[3]</sup>

## The Impact of the Invasion on Public Health Infrastructure and Services

The 2022 invasion has had a devastating and multifaceted impact on Ukraine's public health system. This includes direct attacks on healthcare infrastructure, profound effects on the health workforce, and severe disruptions to essential health services.

### Attacks on Healthcare Infrastructure

Attacks on healthcare facilities have been a defining feature of the conflict, severely compromising the physical infrastructure needed to deliver care. These attacks have been widespread and have targeted a range of facilities, from large hospitals to local clinics and maternity wards.

Metric	Reported Figures	Date of Report/Period	Source
Total Attacks on Healthcare	Over 2,254	As of February 2025	[6]
1,336	February 24, 2022 - December 31, 2023	[8]	
1,014	As of July 14, 2023	[9]	
781	2022	[10]	
295	February 24 - June 15, 2022	[7]	
Medical Facilities Damaged	1,604	As of May 21, 2024	[11]
Over 1,500	As of June 15, 2023	[5]	
Over 600	First 3 months of the invasion	[7]	
Medical Facilities Completely Destroyed	211	As of May 21, 2024	[11]
Hospitals/Clinics Damaged or Destroyed	699	February 24, 2022 - December 31, 2023	[8]
Ambulances Attacked/Damaged/Destroyed	261 (destroyed), 164 (damaged)	As of May 21, 2024	[11]
114 (damaged or destroyed)	2022	[10]	
84 (attacked)	February 24, 2022 - December 31, 2023	[8]	
Maternity and Neonatal Facilities	Over 80	As of December 10, 2025	[12]

Damaged or  
Destroyed

## The Health Workforce Under Duress

The conflict has also taken a heavy toll on Ukraine's healthcare workers. Many have been killed, injured, or displaced, leading to significant workforce shortages, particularly in frontline areas.

Metric	Reported Figures	Date of Report/Period	Source
Healthcare Workers Killed	198	February 24, 2022 - December 31, 2023	<a href="#">[8]</a>
148	As of July 14, 2023	<a href="#">[9]</a>	
78	2022	<a href="#">[10]</a>	
At least 12	First 3 months of the invasion	<a href="#">[7]</a>	
Healthcare Workers Injured	137	February 24, 2022 - December 31, 2023	<a href="#">[8]</a>
59	February 24 - June 15, 2022	<a href="#">[7]</a>	
Displaced Healthcare Workers	89,000 fewer health professionals in Ukraine	April 2023 vs. pre-invasion	<a href="#">[10]</a>
1,658 medical workers forced to change residence	As of April 9, 2022	<a href="#">[7]</a>	
30,000 medical professionals joined the Armed Forces	As of July 15, 2024	<a href="#">[13]</a>	

# Key Public Health Challenges in Post-Invasion Ukraine

The war has exacerbated existing public health issues and created new, urgent challenges. These range from the spread of infectious diseases to a widespread mental health crisis and significant barriers to accessing essential healthcare.

## Infectious Disease Outbreaks

The conflict has created conditions conducive to the spread of infectious diseases. Mass displacement, overcrowded living conditions, and disruptions to vaccination programs and sanitation infrastructure have increased the risk of outbreaks. Before the conflict, Ukraine already faced challenges with diseases like measles, poliomyelitis, tuberculosis (TB), and HIV. [14][15] The war has heightened these concerns and led to an increase in reports of various infectious diseases.

Disease/Syndrome	Pre-Conflict Reports (Nov 2021 - Feb 2022)	During-Conflict Reports (Feb 2022 - Jul 2022)	Key Observations	Source
COVID-19	106	187	Increased reporting despite overall disruption.	<a href="#">[14]</a>
Cholera	0	157	Emergence of a disease not reported pre-conflict.	<a href="#">[14]</a>
Botulism	22	122	Significant increase in reports.	<a href="#">[14]</a>
Tuberculosis (TB)	11	75	Substantial rise in reported cases.	<a href="#">[14]</a>
HIV/AIDS	6	61	Marked increase in reports.	<a href="#">[14]</a>
Diphtheria	2	29	Notable increase, indicating vaccination gaps.	<a href="#">[14]</a>
Acute Gastroenteritis	4	Increased syndromic reports	The most common clinical syndrome reported post-invasion.	<a href="#">[14]</a>

## The Mental Health Crisis

The war has inflicted widespread psychological trauma on the Ukrainian population. A significant portion of the population is experiencing mental health problems, including anxiety, depression, and post-traumatic stress disorder (PTSD).[4][16]

Metric	Reported Figures	Date of Report/Survey	Source
Population Experiencing Mental Health Problems	70%	UN Survey (reported September 2023)	[16]
Population in Need of Psychological Support	Almost half of the population (15 million of 38 million)	Ukraine's Health Ministry estimates (reported April 2024)	
Population Likely Needing Medication for Mental Health	3 to 4 million	Ukraine's Health Ministry estimates (reported April 2024)	
Decline in Health Compared to Pre-War Period	68% of Ukrainians	WHO Health Needs Assessment (October 2024)	[6]
Most Prevalent Health Issues	Mental health concerns (46%), mental health disorders (41%), neurological disorders (39%)	WHO Health Needs Assessment (October 2024)	[6]

The mental health impact is not uniform, with those directly exposed to military action, violence, and displacement being at higher risk.[4] Women, in particular, face additional stressors, including the fear of gender-based violence.[16]

## Access to Healthcare

Access to healthcare services has been severely hampered by the conflict. Security concerns, restricted mobility, damaged infrastructure, and broken supply chains are major barriers.[1][7] The cost of medicines and treatment has also become a significant obstacle for many.

Metric	Reported Figures	Date of Report/Survey	Source
Population with Insufficient Access to Medical Services and Medicines	17%	Survey in December 2022	<a href="#">[10]</a>
Households Where a Member Stopped Taking Medication	32%	Recent Survey	<a href="#">[10]</a>
Population Reporting Decreased Access to Medical Services	1 in 4 people (25%)	Since February 2022	<a href="#">[6]</a>
Population Postponing Medical Care Due to Financial Challenges	35%	October 2024	<a href="#">[6]</a>
Internally Displaced Persons (IDPs) Lacking Access to Primary Care	13% (compared to 6% of host communities)	October 2024	<a href="#">[6]</a>
Population in Occupied/Active Combat Areas with Reduced Access	1 in 3	September 2022	
Population Unable to Get Needed Medicine	1 in 5 nationwide; 1 in 3 in occupied/active conflict areas	September 2022	

## Methodologies for Public Health Assessment in Conflict Zones

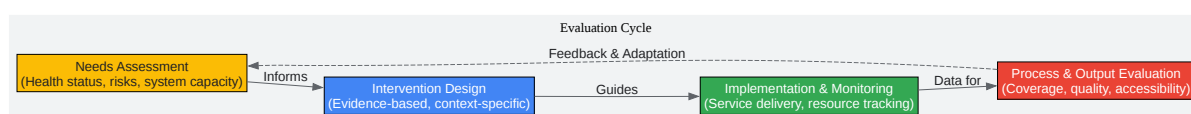
The dynamic and insecure nature of the conflict in Ukraine necessitates the use of specialized methodologies for assessing public health needs and the effectiveness of interventions. While



specific, detailed experimental protocols are often not feasible, several established frameworks and approaches guide data collection and analysis in such humanitarian crises.

## Rapid Health Needs Assessments

In the initial stages of displacement or a sudden escalation of conflict, rapid health needs assessments are crucial for identifying immediate health priorities. These assessments are typically multi-sectoral and aim to provide a quick overview of the health status of the affected population, identify major health risks, and map available resources.



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